

Z-L-Aha-OH (DCHA): A Technical Guide to Chemical Properties and Stability

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Compound of Interest

Compound Name: Z-L-Aha-OH (DCHA)

Cat. No.: B1431422

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Z-L-Aha-OH (DCHA) is a protected amino acid derivative widely utilized in biochemical and pharmaceutical research. Specifically, it is the dicyclohexylammonium (DCHA) salt of N-benzyloxycarbonyl-L-azidohomoalanine. This compound serves as a crucial building block in peptide synthesis and as a versatile reagent in bioconjugation reactions. Its azide functional group makes it particularly suitable for "click chemistry," a class of rapid and specific reactions, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted alkyne-azide cycloaddition (SPAAC).^[1]

The formation of the DCHA salt is a key feature, converting the potentially oily and less stable free acid (Z-L-Aha-OH) into a stable, crystalline solid.^[2] This enhances its purity, simplifies handling, and improves shelf-life, making it an ideal intermediate for complex synthetic workflows. This guide provides an in-depth overview of its chemical properties, stability profile, and essential experimental protocols.

Chemical and Physical Properties

The fundamental physicochemical properties of **Z-L-Aha-OH (DCHA)** are summarized in the table below. These properties are critical for its application in synthesis and bioconjugation.

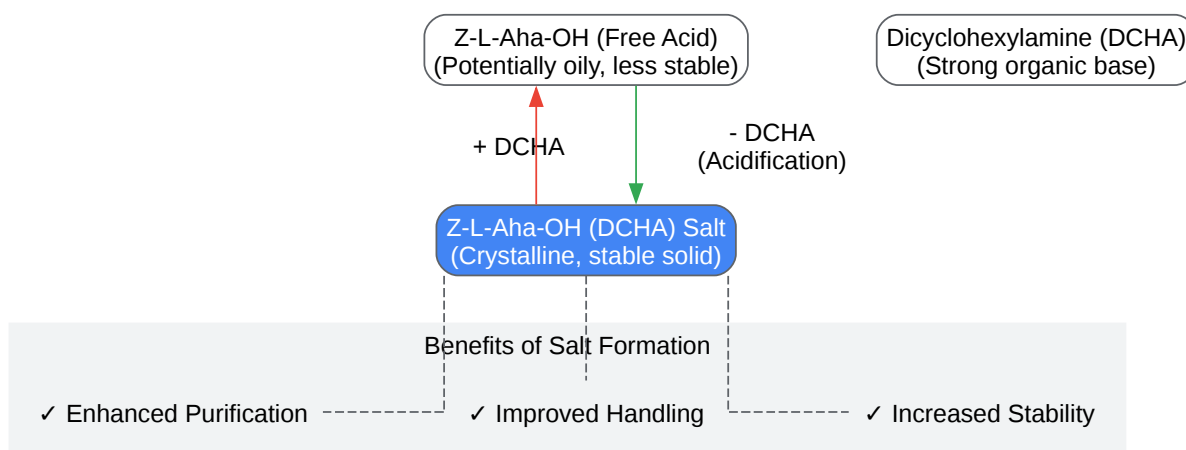
Property	Value	Reference(s)
CAS Number	1423018-09-0	[3]
Molecular Formula	C ₂₄ H ₃₇ N ₅ O ₄	[4]
Molar Mass	459.59 g/mol	[4]
Synonyms	Dicyclohexylamine (S)-4-azido-2-(((benzyloxy)carbonyl)amino)butanoate	[3]
Appearance	White to off-white crystalline powder	[5][6]
Solubility	Soluble in organic solvents such as Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone. Sparingly soluble in water.	[7][8][9]

Chemical Stability and Storage

The stability of **Z-L-Aha-OH (DCHA)** is governed by its constituent parts: the N-benzyloxycarbonyl (Z) protecting group, the azide functional group, and the dicyclohexylammonium (DCHA) salt.

Role of the DCHA Salt

Dicyclohexylamine (DCHA) is a strong organic base that forms a stable salt with the carboxylic acid moiety of Z-L-Aha-OH.[10] This salt formation is highly advantageous as it typically results in a crystalline solid with a well-defined melting point, which is significantly easier to purify via recrystallization and handle compared to the free acid.[2] The salt form protects the carboxylic acid and contributes to the overall stability of the molecule during storage.



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Diagram 1: Formation and benefits of the DCHA salt.

Stability of Protecting and Functional Groups

- **Benzyloxycarbonyl (Z) Group:** The Z-group is generally stable under neutral and mildly acidic conditions. However, it can be susceptible to cleavage under harsh basic conditions (e.g., strong bases at elevated temperatures) or through catalytic hydrogenation.^[10] Care must be taken during subsequent reaction steps to avoid unintended deprotection.
- **Azide (N₃) Group:** The azide group is a robust functional handle for click chemistry. It is stable under a wide range of synthetic conditions but will react specifically with alkynes (in the presence of a copper catalyst or in a strain-promoted reaction) or can be reduced to an amine.^[1]

Recommended Storage Conditions

For long-term stability, **Z-L-Aha-OH (DCHA)** should be stored in a well-sealed container in a cool, dry place. Recommended storage temperatures are typically refrigerated (2-8°C) or at room temperature for shorter periods.^{[1][6]} It is advisable to refer to the Certificate of Analysis provided by the supplier for lot-specific storage recommendations.^[11]

Experimental Protocols

Protocol for Liberation of the Free Acid from DCHA Salt

Before Z-L-Aha-OH can be used in reactions such as peptide coupling, the DCHA must be removed to liberate the free carboxylic acid. The following is a standard protocol for this conversion.^[12]

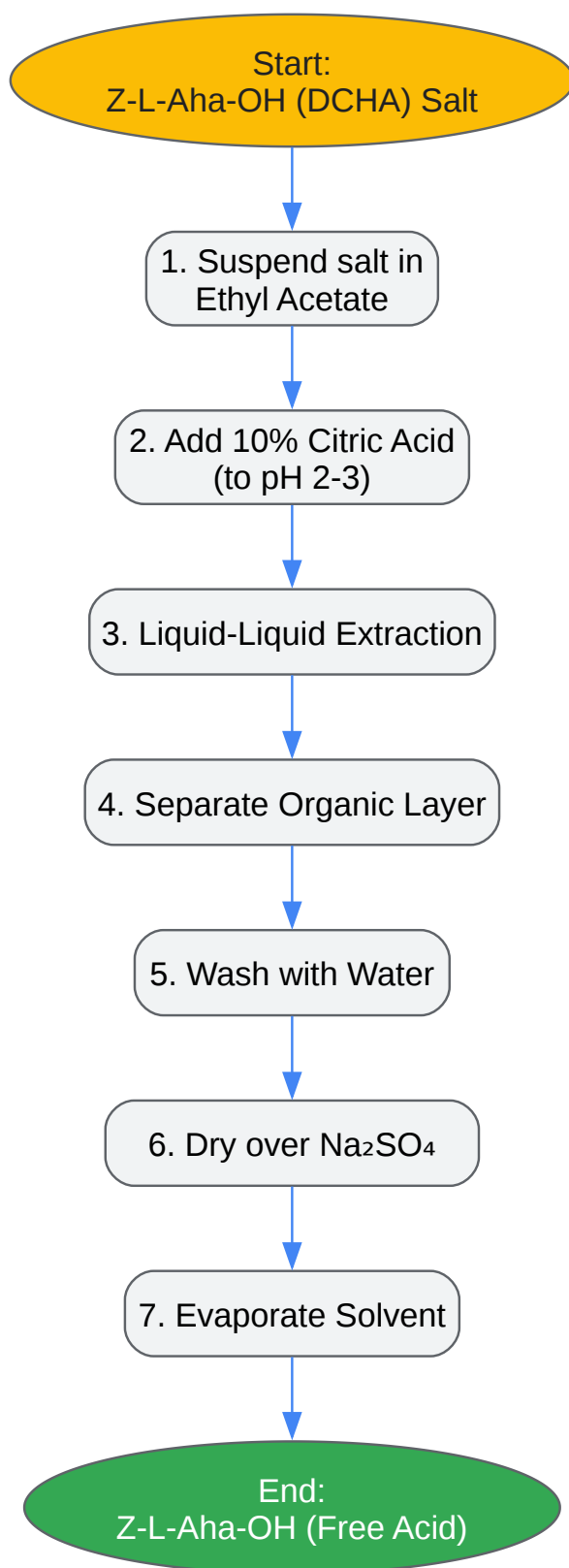
Materials:

- **Z-L-Aha-OH (DCHA)** salt
- Ethyl acetate (or another suitable water-immiscible organic solvent like tert-butyl methyl ether)
- 10% aqueous citric acid solution or 1M potassium bisulfate (KHSO_4)
- Deionized water
- Anhydrous sodium sulfate (Na_2SO_4)
- Separatory funnel
- Rotary evaporator

Procedure:

- **Suspension:** Suspend the **Z-L-Aha-OH (DCHA)** salt in 5-10 volumes of ethyl acetate in a flask.
- **Acidification:** While stirring vigorously, add the 10% citric acid solution dropwise. Continue addition until the solid completely dissolves, resulting in a clear biphasic mixture. The pH of the lower aqueous layer should be acidic (pH 2-3).
- **Extraction:** Transfer the mixture to a separatory funnel. The Z-L-Aha-OH (free acid) will be in the organic phase, while the dicyclohexylammonium citrate salt will remain in the aqueous phase.

- Separation and Washing: Separate the organic layer. Wash the organic layer sequentially with an equal volume of 10% citric acid solution, followed by two to three washes with deionized water to remove residual acid.
- Drying: Dry the organic phase over anhydrous sodium sulfate (Na_2SO_4).
- Concentration: Filter off the drying agent and concentrate the organic filtrate to dryness in vacuo using a rotary evaporator. The resulting product is the free acid, Z-L-Aha-OH, which may be a solid or an oil.



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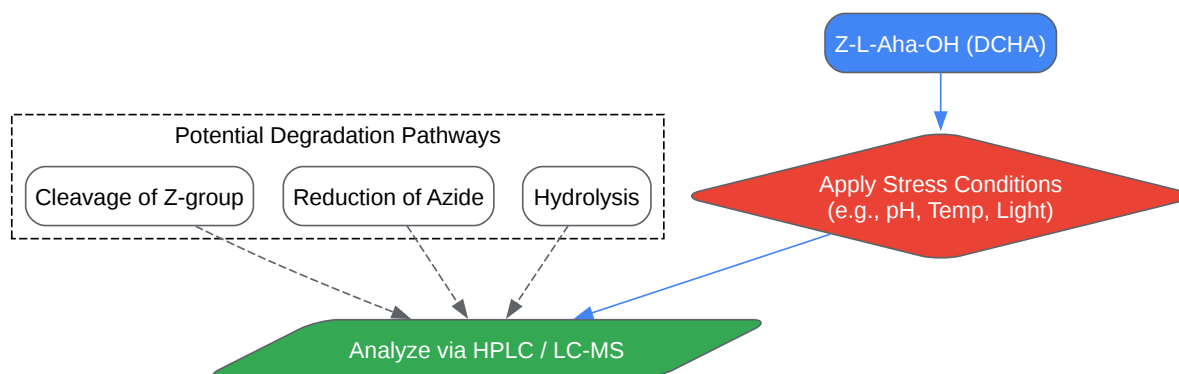
Diagram 2: Workflow for liberating the free acid from its DCHA salt.

Stability Assessment Workflow

To assess the stability of **Z-L-Aha-OH (DCHA)** under specific conditions (e.g., in a formulation buffer or during a reaction), a stability study can be performed.

Methodology:

- **Sample Preparation:** Prepare solutions of **Z-L-Aha-OH (DCHA)** in the desired solvent or buffer system at a known concentration.
- **Incubation:** Incubate the samples under the test conditions (e.g., varying temperature, pH, or light exposure) for a defined period. Aliquots should be taken at specified time points (e.g., 0, 2, 4, 8, 24 hours).
- **Quenching:** If the incubation involves reactive conditions (e.g., a strong base), the reaction in the aliquots should be quenched immediately by neutralization.[\[10\]](#)
- **Analysis:** Analyze the samples using a suitable analytical technique to quantify the parent compound and detect any degradation products.
 - **HPLC/UPLC:** A reverse-phase High-Performance Liquid Chromatography (HPLC) method is ideal for separating the parent compound from potential impurities or degradants.
 - **LC-MS:** Liquid Chromatography-Mass Spectrometry can be used to identify the mass of any degradation products, helping to elucidate the degradation pathway.[\[10\]](#)



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Diagram 3: Logical workflow for stability testing and potential degradation.

Conclusion

Z-L-Aha-OH (DCHA) is a chemically stable and versatile reagent, primarily due to the formation of the dicyclohexylammonium salt, which facilitates its purification, handling, and storage. Its utility as a "clickable" building block makes it invaluable in modern drug discovery and development. Understanding its stability profile and the proper protocols for handling, particularly the liberation of the free acid, is essential for its successful application in complex synthetic and bioconjugation strategies. This guide provides the core technical information required by researchers to effectively utilize this important compound.

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